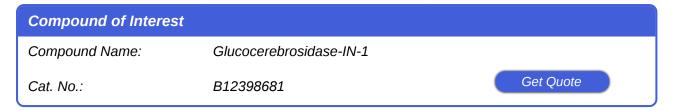


# Application Notes and Protocols for Studying Lysosomal Function with Glucocerebrosidase-IN-1

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Glucocerebrosidase (GCase), a lysosomal enzyme, is critical for the hydrolysis of glucosylceramide into glucose and ceramide.[1][2] Mutations in the gene encoding GCase, GBA1, lead to Gaucher disease, a lysosomal storage disorder, and are a significant genetic risk factor for Parkinson's disease.[3][4] The study of GCase function and dysfunction is paramount in understanding the pathophysiology of these diseases and in the development of novel therapeutics.

Glucocerebrosidase-IN-1 is a potent and selective inhibitor of GCase, making it a valuable chemical tool for investigating the role of GCase in lysosomal function and related disease models.[5] Interestingly, while it acts as an inhibitor, it has also been reported to enhance GCase activity in fibroblasts with the homozygous L444P mutation, suggesting potential pharmacological chaperone activity.[5] These application notes provide detailed protocols for utilizing Glucocerebrosidase-IN-1 to study GCase activity and its impact on lysosomal pathways.

## **Data Presentation**

The following table summarizes the key quantitative data for **Glucocerebrosidase-IN-1**.

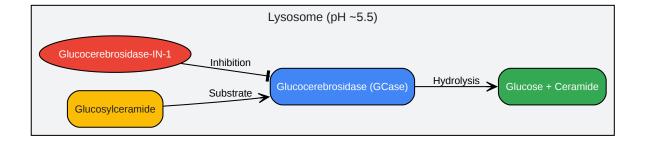


Parameter	Value	Reference
IC50	29.3 μΜ	[5]
Ki	18.5 μΜ	[5]
Fold Enhancement of GCase Activity (L444P homozygous fibroblasts)	1.8-fold	[5]

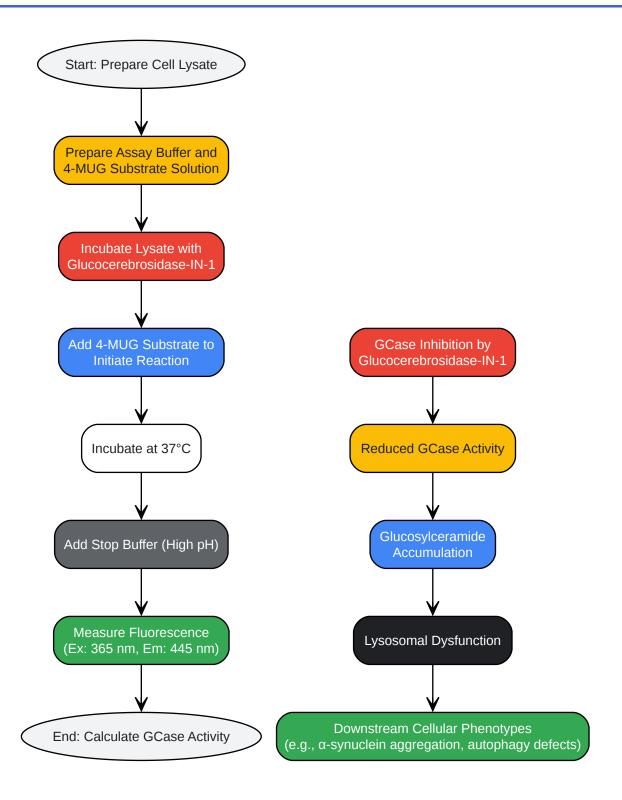
# **Mandatory Visualizations**

Here are diagrams illustrating key concepts and workflows related to the use of **Glucocerebrosidase-IN-1**.









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## References

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